

Application Notes and Protocols: Semi-synthesis of Rubropunctamine from Rubropunctatin

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Compound of Interest

Compound Name: *Rubropunctamine*

Cat. No.: *B15567744*

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Introduction

Rubropunctamine is a red azaphilone pigment derived from *Monascus* species, fungi with a long history of use in traditional Asian food and medicine. This nitrogen-containing polyketide is of significant scientific interest due to its diverse biological activities, including antioxidant, antimicrobial, anti-inflammatory, and anticancer properties. **Rubropunctamine** is not directly biosynthesized by the fungus but is formed through a semi-synthetic reaction from its orange precursor, rubropunctatin. This document provides detailed protocols for the semi-synthesis of **rubropunctamine** from rubropunctatin, methods for the production and purification of the precursor, and an overview of its biological activities and associated signaling pathways.

Data Presentation

Physicochemical and Spectroscopic Data

Property	Value	Reference
Molecular Formula	C ₂₁ H ₂₃ NO ₄	[1]
Molecular Weight	353.41 g/mol	[1]
UV-Visible λ _{max}	~500 nm and 422 nm (for a closely related derivative)	[2]
Mass Spectrometry (m/z)	MH ⁺ signal at 484 for N-glucosylrubropunctamine	[2]

Note: Detailed ¹H and ¹³C NMR data for **rubropunctamine** is not readily available in the reviewed literature. However, data for its derivative, N-glucosyl**rubropunctamine**, provides significant insight into the core structure's chemical shifts.[1]

Biological Activity Data

Activity	Assay	Result	Reference
Antioxidant	Ferric Reducing Antioxidant Power (FRAP)	68% activity (relative to ascorbic acid)	[3]
Antioxidant	DPPH Radical Scavenging	27% activity (relative to ascorbic acid)	[3]
Anticancer (Orange Precursor)	Cytotoxicity (IC ₅₀)	8–10 μM for rubropunctatin	[4][5]
Anti-inflammatory (Related Compounds)	IC ₅₀	1.7 μM for monaphilol D (an orange monaphilol)	[4][5]
Antimicrobial (Red Pigments)	Minimum Inhibitory Concentration (MIC)	4 μg/mL for L-cysteine derivatives against Enterococcus faecalis	[4][5]

Experimental Protocols

Protocol 1: Production and Purification of Rubropunctatin (Precursor)

This protocol outlines the production of the orange precursor pigment, rubropunctatin, from *Monascus* species through submerged fermentation.

Materials:

- *Monascus purpureus* or *Monascus ruber* strain
- Potato Dextrose Agar (PDA)
- Fermentation medium (e.g., glucose, peptone, yeast extract, and mineral salts)
- Sterile HCl or NaOH for pH adjustment
- Organic solvent (e.g., 95% ethanol or ethyl acetate)
- Silica gel for column chromatography
- Solvents for chromatography (e.g., hexane, ethyl acetate)
- Rotary evaporator

Methodology:

- **Inoculum Preparation:** Culture the *Monascus* strain on PDA slants. Prepare a seed culture by inoculating a suitable liquid medium and incubating at 30°C for 48 hours with shaking.
- **Fermentation:** Transfer the seed culture to the production fermentation medium. Maintain a pH of around 3.0 to favor the accumulation of orange pigments.^[6] Incubate at 30°C for 5-7 days with shaking.
- **Extraction:** Separate the mycelia from the fermentation broth by filtration. Extract the orange pigments from the mycelia using an organic solvent.
- **Concentration:** Concentrate the crude extract using a rotary evaporator.

- Purification: Purify the crude extract using silica gel column chromatography with a suitable solvent gradient (e.g., hexane-ethyl acetate) to isolate rubropunctatin.[6]

Protocol 2: Semi-synthesis of Rubropunctamine

This protocol describes the conversion of the purified rubropunctatin to **rubropunctamine**.

Materials:

- Purified rubropunctatin
- Methanol
- 0.1 M Phosphate buffer (pH 7.0)
- 1 M Aqueous ammonia or a solution of the desired primary amine/amino acid
- C18 Solid-Phase Extraction (SPE) cartridge
- Deionized water

Methodology:

- Reaction Setup: Dissolve the purified rubropunctatin in a 50% (v/v) methanol-aqueous solution containing the 0.1 M phosphate buffer at pH 7.0.[7]
- Amine Addition: Add the aqueous ammonia or the primary amine/amino acid solution to the reaction mixture.[7]
- Incubation: Incubate the reaction mixture at 30°C with shaking for approximately 2 hours.[7] Monitor the reaction by observing the color change from orange to red.
- Purification: Upon completion, desalt and concentrate the reaction mixture using a C18 SPE cartridge. Wash the cartridge with deionized water to remove salts and unreacted amines.
- Elution: Elute the synthesized **rubropunctamine** with a 90% (v/v) methanol aqueous solution.[6]
- Drying: Dry the eluted product under vacuum to yield **rubropunctamine** as a red solid.[6]

While a specific quantitative yield for this semi-synthesis is not consistently reported in the literature, the reaction is a direct conversion that can be monitored to completion by techniques such as TLC or HPLC.

Protocol 3: Analytical Characterization of Rubropunctamine

This protocol outlines the general steps for the analytical characterization of the synthesized **rubropunctamine**.

A. Nuclear Magnetic Resonance (NMR) Spectroscopy

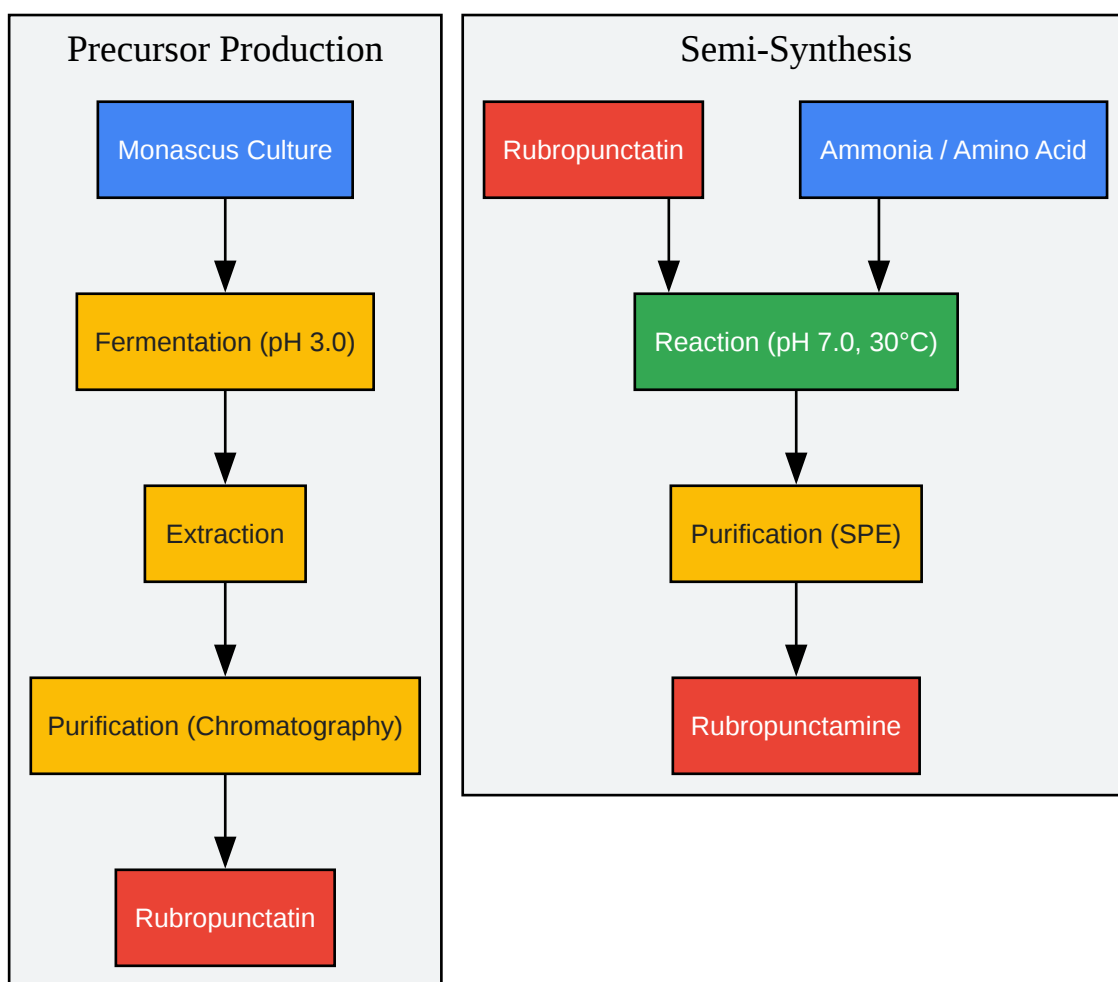
- **Sample Preparation:** Dissolve 5-10 mg of purified **rubropunctamine** in a suitable deuterated solvent (e.g., CDCl₃, CD₃OD, or DMSO-d₆).
- **Data Acquisition:** Acquire ¹H NMR, ¹³C NMR, and 2D NMR (COSY, HSQC, HMBC) spectra using a high-field NMR spectrometer (≥400 MHz).

B. Mass Spectrometry (MS)

- **Sample Preparation:** Prepare a dilute solution of the purified **rubropunctamine** in a suitable solvent (e.g., methanol or acetonitrile).
- **Data Acquisition:** Obtain high-resolution mass spectra using an ESI-TOF or ESI-Orbitrap mass spectrometer to confirm the molecular weight and elemental composition.

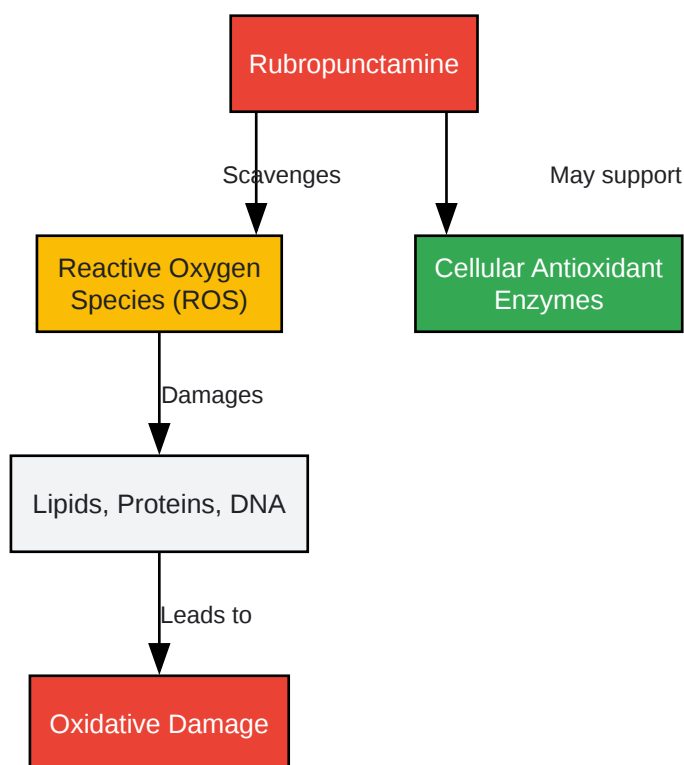
Mandatory Visualizations

Experimental and Signaling Pathway Diagrams



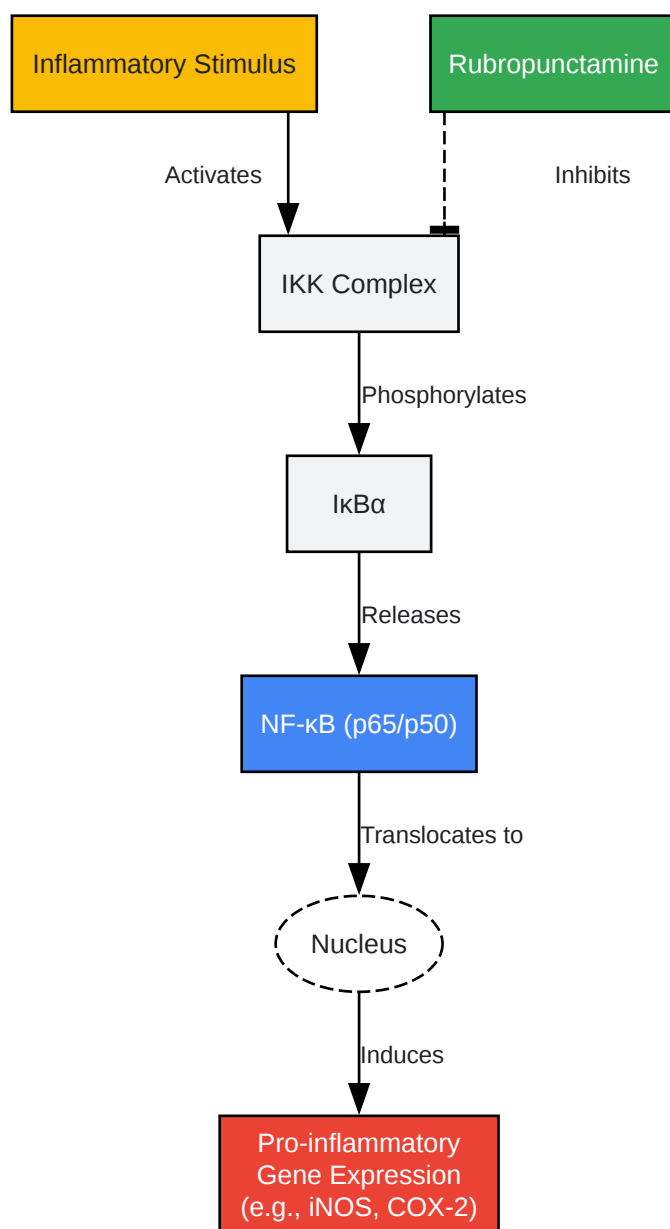
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Caption: Workflow for the semi-synthesis of **rubropunctamine**.



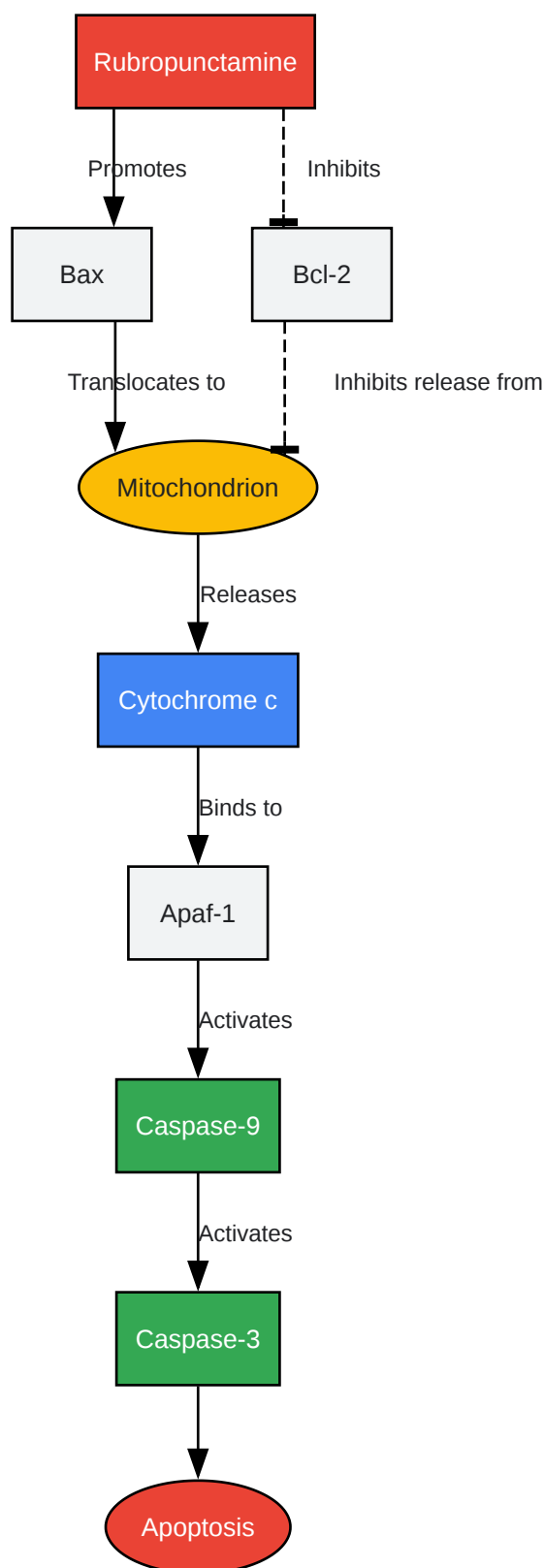
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Caption: Antioxidant mechanism of **rubropunctamine**.



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Caption: Putative anti-inflammatory signaling pathway.



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Caption: Intrinsic apoptosis pathway induced by **rubropunctamine**.

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